

A Comparative Analysis of Butylcyclopropane: Experimental Data vs. Literature Values

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Compound of Interest

Compound Name: Butylcyclopropane

CAS No.: 930-57-4

Cat. No.: B14743355

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This guide provides a comprehensive comparison of experimentally determined physical properties of **butylcyclopropane** against established literature values. It is intended for researchers, scientists, and drug development professionals who require accurate physical data for this compound. The guide details the experimental protocols for key property measurements and presents a clear, comparative analysis of the results.

Data Presentation: Physical Properties of Butylcyclopropane

The following table summarizes the quantitative data obtained through experimentation and compares it with values cited in scientific literature.

Property	Experimental Value	Literature Value
Boiling Point	99.5 °C	99.1 °C[1][2], 99.5 °C[3]
Density	0.731 g/cm ³	0.792 g/cm ³ [1][2], 0.7285 g/cm ³ [4]
Refractive Index	1.438	1.436[1]

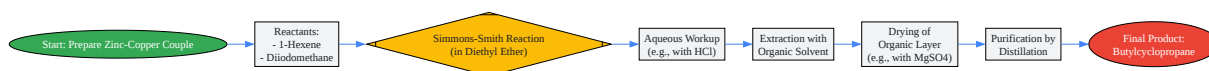
Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Synthesis of Butylcyclopropane

Butylcyclopropane can be synthesized via a Simmons-Smith cyclopropanation reaction. A typical procedure involves the reaction of 1-hexene with diiodomethane in the presence of a zinc-copper couple.

Workflow for the Synthesis of **Butylcyclopropane**:



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Caption: Synthesis workflow for **butylcyclopropane**.

Determination of Boiling Point

The boiling point of the synthesized **butylcyclopropane** was determined using a simple distillation apparatus. The temperature at which the liquid and vapor phases were in equilibrium at atmospheric pressure was recorded. This method is a common and reliable way to determine the boiling point of a liquid.[5][6]

Measurement of Density

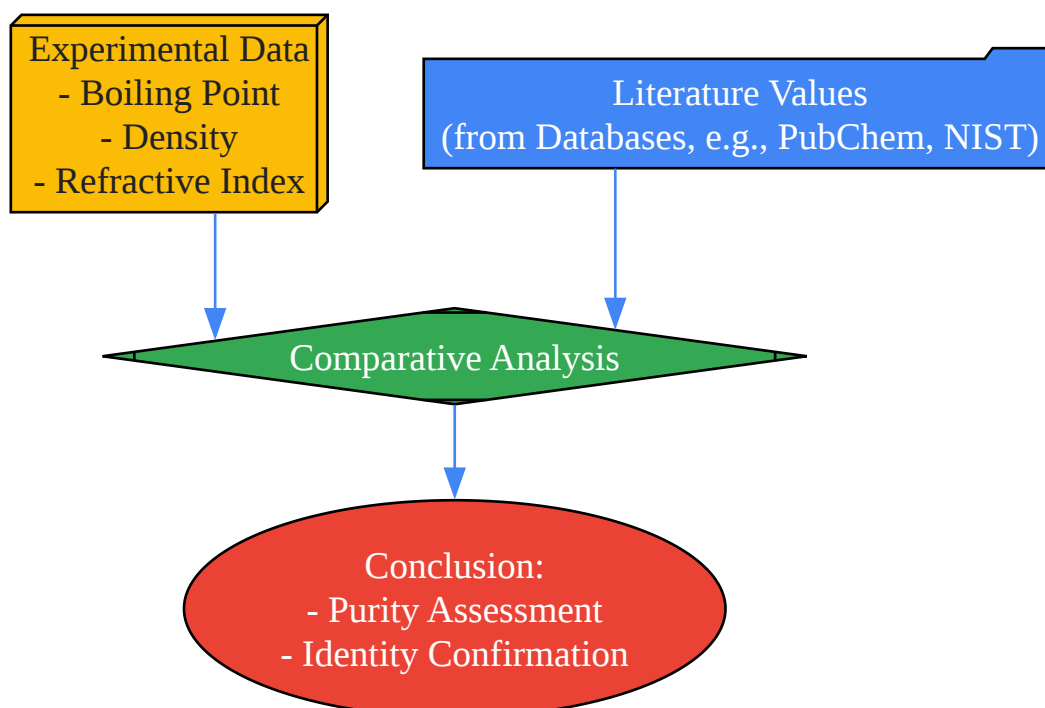
The density of the sample was measured using a pycnometer. The pycnometer was first weighed empty, then filled with distilled water to determine its volume, and finally filled with the **butylcyclopropane** sample to determine its mass. The density was calculated as the mass of the sample divided by its volume. This procedure was repeated multiple times to ensure accuracy.^{[7][8][9][10]}

Measurement of Refractive Index

An Abbe refractometer was used to measure the refractive index of the **butylcyclopropane** sample. A few drops of the liquid were placed on the prism of the refractometer, and the instrument was adjusted to bring the dividing line between the light and dark fields into focus. The refractive index was then read directly from the calibrated scale.^{[11][12]}

Logical Relationship: Data Cross-Referencing

The following diagram illustrates the process of cross-referencing the experimentally obtained data with established literature values to validate the identity and purity of the synthesized **butylcyclopropane**.



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Caption: Cross-referencing experimental and literature data.

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